

(+)-N-Methylpseudoephedrine CAS number and molecular weight

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Compound of Interest

Compound Name: **(+)-N-Methylpseudoephedrine**

Cat. No.: **B143236**

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Technical Guide: (+)-N-Methylpseudoephedrine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(+)-N-Methylpseudoephedrine**, a sympathomimetic amine found in plants of the *Ephedra* genus. This document details its chemical properties, mechanism of action, and relevant experimental methodologies.

Core Chemical and Physical Properties

(+)-N-Methylpseudoephedrine, a derivative of pseudoephedrine, is a stimulant with applications in medicinal chemistry and organic synthesis.^[1] Its fundamental identifiers and physicochemical properties are summarized below.

| Property | Value |
|-------------------|--|
| CAS Number | 51018-28-1 |
| Molecular Formula | C ₁₁ H ₁₇ NO |
| Molecular Weight | 179.26 g/mol |
| IUPAC Name | (1S,2S)-2-(dimethylamino)-1-phenylpropan-1-ol |
| Melting Point | 29 to 31 °C (84 to 88 °F; 302 to 304 K) |
| Appearance | White crystalline powder |
| Solubility | Soluble in water and organic solvents like ethanol |

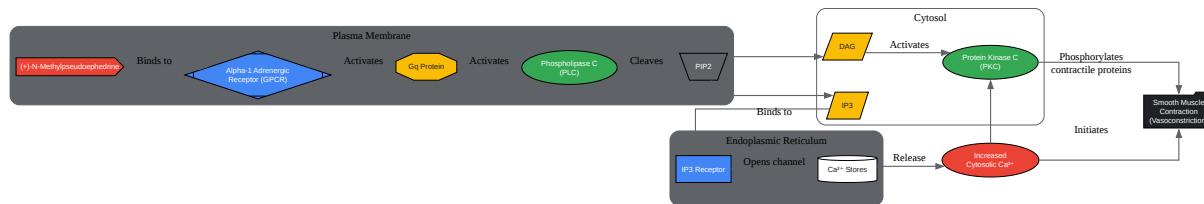
Pharmacological Profile

Mechanism of Action: The primary mechanism of action for **(+)-N-Methylpseudoephedrine** is its activity as an agonist at adrenergic receptors. It primarily stimulates alpha-adrenergic receptors, which leads to vasoconstriction. This action is the basis for its use as a decongestant. Like other sympathomimetic amines, it can also exert stimulant effects on the central nervous system.

Pharmacodynamics: When administered orally, the onset of action is typically within 30 minutes. The effects, such as nasal decongestion, can last for several hours, depending on the dosage and formulation.

Signaling Pathway: Alpha-1 Adrenergic Receptor Activation

(+)-N-Methylpseudoephedrine binding to alpha-1 adrenergic receptors, which are Gq protein-coupled receptors, initiates a signaling cascade within vascular smooth muscle cells. This ultimately leads to vasoconstriction. The key steps in this pathway are illustrated below.



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Caption: Alpha-1 adrenergic receptor signaling cascade leading to vasoconstriction.

Experimental Protocols

General Synthesis via N-Methylation of Pseudoephedrine

The synthesis of **(+)-N-Methylpseudoephedrine** can be achieved through the N-methylation of (+)-pseudoephedrine. This procedure involves the addition of a methyl group to the secondary amine of the pseudoephedrine molecule.

Materials:

- (+)-Pseudoephedrine
- Methylating agent (e.g., methyl iodide, dimethyl sulfate)
- Base (e.g., potassium carbonate)

- Anhydrous solvent (e.g., dichloromethane, ethanol)

Methodology:

- Dissolve (+)-pseudoephedrine in an anhydrous solvent under an inert atmosphere.
- Add a base to the solution to deprotonate the secondary amine.
- Slowly add the methylating agent to the reaction mixture.
- The reaction is typically conducted at room temperature or with gentle heating (up to 60°C), depending on the specific reagents used.
- Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the product into an organic solvent.
- Wash the organic layer with brine, dry over an anhydrous salt (e.g., sodium sulfate), and filter.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **(+)-N-Methylpseudoephedrine** using a suitable technique, such as column chromatography or recrystallization.

Analytical Quantification by High-Performance Liquid Chromatography (HPLC)

A general workflow for the quantitative analysis of **(+)-N-Methylpseudoephedrine** in a sample matrix can be performed using HPLC with UV detection.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and UV detector.

- Column: A C18 reverse-phase column is commonly used for the separation of related compounds.[2]
- Mobile Phase: A typical mobile phase consists of a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier like acetonitrile.[2] The specific ratio and pH should be optimized for best separation.
- Flow Rate: A typical flow rate is around 1 mL/min.[3]
- Detection: UV detection at a wavelength of approximately 210 nm is suitable for these analytes.[2]
- Column Temperature: Maintained at a constant temperature, for example, 45°C, to ensure reproducible retention times.[3]

Sample Preparation and Analysis Workflow:

- Standard Preparation: Prepare a stock solution of **(+)-N-Methylpseudoephedrine** reference standard of known concentration in a suitable solvent. Prepare a series of calibration standards by serial dilution of the stock solution.
- Sample Preparation: Accurately weigh the sample and dissolve it in the mobile phase or a compatible solvent to a known volume. Filter the sample solution through a 0.45 µm filter before injection.
- Analysis: Inject the calibration standards and the sample solutions into the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area of the standard solutions against their concentrations. Determine the concentration of **(+)-N-Methylpseudoephedrine** in the sample by interpolating its peak area on the calibration curve.

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